

Unveiling the Spectroscopic Signature of Antibiotic AC4437: A Technical Guide

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Compound of Interest

Compound Name: Antibiotic AC4437

Cat. No.: B15565189

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for the aminoglycoside, **Antibiotic AC4437**. The information presented herein is crucial for the identification, characterization, and further development of this antimicrobial compound. All data is sourced from the primary scientific literature detailing its isolation and characterization.

Spectroscopic Data

The structural elucidation of **Antibiotic AC4437** has been primarily accomplished through Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The following tables summarize the key quantitative data obtained from these analyses.

Table 1: ^{13}C -NMR Spectroscopic Data for Antibiotic AC4437

Carbon Atom	Chemical Shift (δ , ppm)
1'	99.8
2'	72.1
3'	73.0
4'	70.2
5'	73.9
6'	17.6
1''	108.7
2''	50.9
3''	78.1
4''	75.1
5''	85.1
6''	70.9
N=C-NH ₂	158.0
N=C-NH ₂	157.5

Solvent: D₂O

Table 2: Mass Spectrometry Data for Antibiotic AC4437

Ion	Observed m/z
[M+H] ⁺	393.20921
[M+Na] ⁺	415.19115

Experimental Protocols

The acquisition of the spectroscopic data presented above followed rigorous experimental procedures as detailed below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

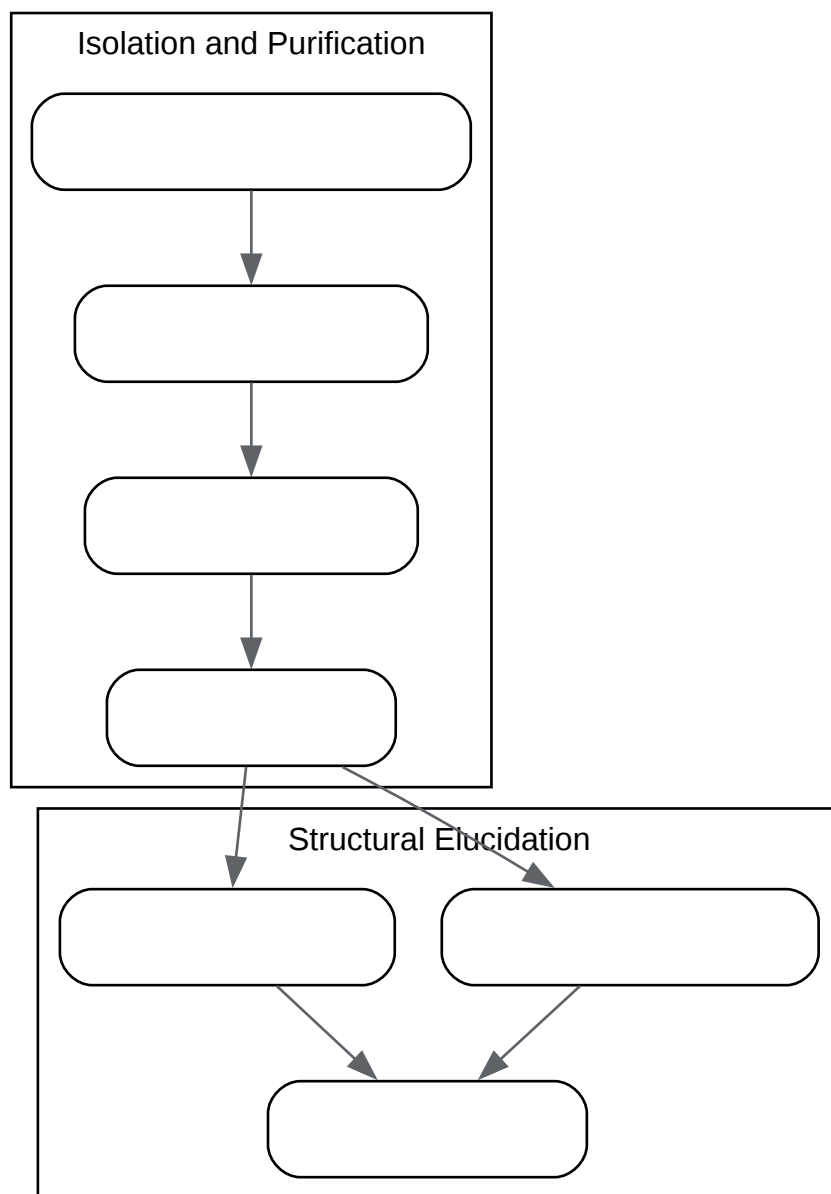
- **Instrumentation:** A high-resolution NMR spectrometer was used to record the ^{13}C -NMR spectra.
- **Sample Preparation:** A purified sample of **Antibiotic AC4437** was dissolved in deuterium oxide (D_2O) to a concentration suitable for NMR analysis.
- **Data Acquisition:** ^{13}C -NMR spectra were acquired at room temperature. Chemical shifts are reported in parts per million (ppm) relative to a suitable internal standard.

Mass Spectrometry (MS)

- **Instrumentation:** A high-resolution mass spectrometer, likely a time-of-flight (TOF) or Orbitrap instrument, was employed for accurate mass measurements.
- **Ionization Method:** Electrospray ionization (ESI) in positive ion mode was utilized to generate protonated ($[\text{M}+\text{H}]^+$) and sodiated ($[\text{M}+\text{Na}]^+$) molecular ions.
- **Data Analysis:** The mass-to-charge ratio (m/z) of the resulting ions was measured to determine the molecular weight of the antibiotic with high precision.

Workflow and Structural Relationship

The following diagrams illustrate the general workflow for the isolation and characterization of **Antibiotic AC4437** and its structural relationship to a known antibiotic.



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Workflow for the isolation and characterization of **Antibiotic AC4437**.

Dihydrostreptomycin

is a de-N-methyl-L-glucosamine analog of

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Structural relationship of **Antibiotic AC4437** to Dihydrostreptomycin.

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